

Personal protective equipment for handling A-205804

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Compound of Interest

Compound Name: A-205804

Cat. No.: B1664719

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Essential Safety and Handling Guide for A-205804

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **A-205804**, a potent and selective inhibitor of E-selectin and ICAM-1 expression. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

Compound Data and Safety Information

A-205804 is a small molecule inhibitor used in research, particularly in studies related to chronic inflammatory diseases. As with any potent chemical compound, a thorough understanding of its properties and associated hazards is paramount before commencing any experimental work.

Property	Information
Chemical Name	4-(4-methylphenyl)sulfanyltieno[2,3-c]pyridine-2-carboxamide
Molecular Formula	C15H12N2OS2
Molecular Weight	300.39 g/mol
Appearance	Solid
CAS Number	251992-66-2
Solubility	Soluble in DMSO
Storage	Store at -20°C
Purity	≥98%

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **A-205804** in its powdered form and when preparing and handling solutions.

Protection Type	Required PPE	Rationale
Eye Protection	Chemical safety goggles or a face shield	Protects eyes from splashes of solutions or accidental contact with the powdered compound.
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact with the compound. Check for any signs of degradation or perforation.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood	A-205804 is a potent compound. Handling the solid form and preparing solutions should always be done in a fume hood to avoid inhalation of any airborne particles or vapors.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural steps for the safe handling of **A-205804** from receipt to experimental use.

Compound Receipt and Storage

- **Inspect:** Upon receipt, visually inspect the container for any damage or leaks.
- **Verify:** Confirm that the compound name and CAS number on the label match the order.
- **Log:** Record the date of receipt and assigned storage location in the laboratory inventory.
- **Store:** Immediately transfer the compound to a designated and clearly labeled storage location at -20°C.

Preparation of Stock Solutions

Note: All steps involving the handling of solid **A-205804** and the preparation of its stock solution must be performed in a certified chemical fume hood.

- Pre-calculation: Determine the required mass of **A-205804** and the volume of DMSO needed to achieve the desired stock solution concentration.
- Weighing:
 - Don appropriate PPE (lab coat, double nitrile gloves, safety goggles).
 - Tare a clean, sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh the desired amount of **A-205804** powder directly into the tube. Avoid creating dust.
 - Close the tube securely before removing it from the balance.
- Solubilization:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **A-205804** powder.
 - Vortex the solution until the compound is completely dissolved.
- Labeling and Storage:
 - Clearly label the stock solution tube with the compound name, concentration, solvent, date of preparation, and your initials.
 - Store the stock solution at -20°C. For long-term storage, aliquoting into smaller volumes is recommended to avoid repeated freeze-thaw cycles.

Use in Experiments

- Dilution: When preparing working solutions, perform dilutions from the stock solution within the chemical fume hood.

- Handling: Always wear appropriate PPE when handling solutions containing **A-205804**.
- Incubation: If treating cells with **A-205804**, clearly label the cell culture plates or flasks.

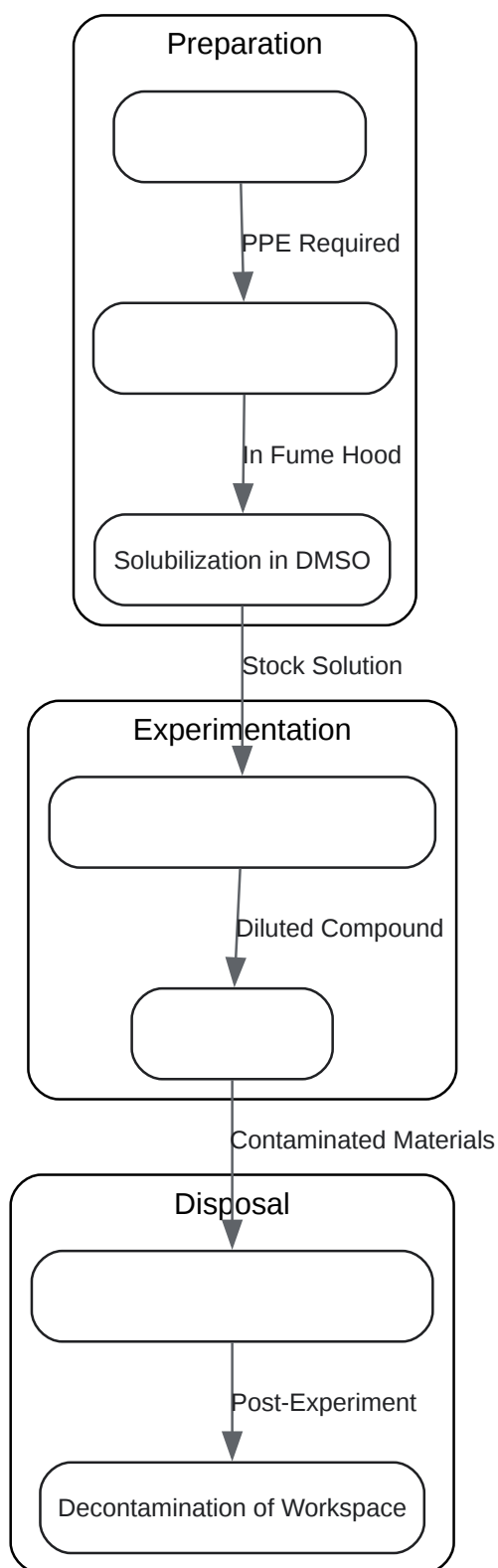
Disposal Plan

Proper disposal of **A-205804** and associated waste is crucial to prevent environmental contamination and ensure a safe workplace.

- Solid Waste:
 - Dispose of any unused solid **A-205804** in a designated hazardous chemical waste container.
 - Contaminated consumables (e.g., weighing paper, pipette tips, microcentrifuge tubes) should also be disposed of in the solid hazardous chemical waste container.
- Liquid Waste:
 - Collect all solutions containing **A-205804** (including unused stock solutions and experimental media) in a designated hazardous liquid chemical waste container.
 - The waste container should be clearly labeled with "Hazardous Chemical Waste" and a list of its contents, including **A-205804** and DMSO.
- Decontamination:
 - Wipe down the work area in the chemical fume hood with an appropriate cleaning agent (e.g., 70% ethanol) after each use.
 - Dispose of the cleaning materials in the solid hazardous chemical waste.

Experimental Workflow and Safety Precautions

The following diagram illustrates the key stages and safety measures for a typical experimental workflow involving **A-205804**.



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Caption: Workflow for the safe handling of **A-205804**.

This comprehensive guide is intended to provide essential safety and logistical information for the handling of **A-205804**. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) before beginning any work with this or any other chemical compound.

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